

Technical Support Center: F1839-I Foam Block Testing

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Compound of Interest

Compound Name: F1839-I

Cat. No.: B161263

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **F1839-I** rigid polyurethane foam blocks in their experiments. The information provided herein is intended to assist in obtaining accurate and repeatable results, with a specific focus on understanding and mitigating edge effects.

Frequently Asked Questions (FAQs)

Q1: What is **F1839-I** foam?

A1: **F1839-I** refers to rigid, unicellular polyurethane foam that conforms to the ASTM F1839 standard specification.^{[1][2]} This foam is widely used as a standard material for the mechanical testing of orthopedic devices and instruments.^{[1][2][3]} It is designed to have mechanical properties on the order of human cancellous bone, providing a consistent and uniform medium for testing.^{[1][2][4]}

Q2: What are the different grades of **F1839-I** foam?

A2: **F1839-I** foam is available in various grades, which are designated by their nominal density.^[5] Higher grade numbers correspond to higher foam densities and, consequently, greater mechanical strength.^{[5][6]} The selection of a specific grade depends on the particular application and the type of bone tissue being simulated.^[7]

Q3: What are "edge effects" in the context of foam block testing?

A3: Edge effects refer to the phenomenon where the mechanical properties of a material measured near its edges differ from the properties measured in the bulk of the material. In foam block testing, this can manifest as localized strain concentrations or premature failure at the specimen's edges, leading to an underestimation of the material's true strength and stiffness.[8] This is often due to stress concentrations and the lack of lateral support at the free surfaces.

Q4: Why is it important to account for edge effects?

A4: Unaccounted for edge effects can lead to significant errors in mechanical testing data, compromising the validity and reproducibility of experimental results. For instance, in orthopedic device testing, failing to consider edge effects could lead to inaccurate assessments of implant stability and performance.

Data Presentation: Mechanical Properties of F1839-I Foam Grades

The following tables summarize the minimum and maximum mechanical property values for various grades of **F1839-I** foam as specified by ASTM F1839.

Table 1: Density and Compressive Properties

Grade	Minimum Density (kg/m ³)	Maximum Density (kg/m ³)	Minimum Compressive Strength (MPa)	Maximum Compressive Strength (MPa)	Minimum Compressive Modulus (MPa)	Maximum Compressive Modulus (MPa)
5	72.10	88.10	0.4495	0.7800	12	20
10	144.0	176.0	1.745	2.820	45	75
12	173.0	211.5	2.485	3.970	65	105
15	216.0	264.5	3.820	6.050	100	160
20	288.5	352.5	6.630	10.45	170	270
25	360.5	440.5	10.15	16.00	260	420
30	432.5	528.5	14.30	22.70	370	590
35	504.5	617.0	19.15	30.55	490	790
40	576.5	705.0	24.60	39.55	630	1010
50	721.0	881.0	37.35	61.05	960	1550

Data sourced from ASTM F1839-08 and commercial supplier data sheets.[\[5\]](#)[\[6\]](#)

Table 2: Shear Properties and Screw Pull-out Strength

Grade	Minimum Shear Strength (MPa)	Maximum Shear Strength (MPa)	Minimum Shear Modulus (MPa)	Maximum Shear Modulus (MPa)	Minimum Screw Pull-out Strength (N)	Maximum Screw Pull-out Strength (N)
5	0.420	0.805	6	12	53.1	85
10	1.225	2.010	15	25	220	350
12	1.610	2.580	20	30	310	490
15	2.235	3.510	25	40	470	750
20	3.395	5.275	40	60	886.7	1176.3
25	4.665	7.275	55	85	1250	1980
30	6.025	9.495	70	110	1670	2650
35	7.460	11.95	90	140	2130	3380
40	8.960	14.55	110	170	2620	4160
50	-	-	-	-	3780	5990

Data sourced from ASTM F1839-08, a study on pedicle screw pull-out, and commercial supplier data sheets.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Troubleshooting Guide

Issue	Possible Causes	Recommended Solutions
Inconsistent compressive strength results	1. Non-uniform specimen preparation. 2. Misalignment of the specimen in the testing machine. 3. Variation in strain rate. 4. Prominent edge effects.	1. Ensure specimens are cut with parallel and flat surfaces, perpendicular to the foam rise direction. ^[12] 2. Use self-aligning platens and ensure the specimen is centered. 3. Adhere strictly to the strain rate specified in the relevant testing standard (e.g., ASTM D1621). 4. Use larger specimens where the central, unaffected region is a higher proportion of the total volume. Consider using a lubricant on the platens to reduce friction.
Premature failure at the edges of the specimen	1. High stress concentrations at the sharp edges of the specimen. 2. Frictional forces between the specimen and the loading platens.	1. A slight chamfering of the specimen edges may help to reduce stress concentrations. 2. Apply a thin layer of lubricant (e.g., petroleum jelly) to the surfaces of the loading platens.
Difficulty in obtaining a linear elastic region in the stress-strain curve	1. Initial settling of the specimen (toe region). 2. Cellular structure collapse at low strains.	1. Apply a small preload to the specimen before starting the test to ensure full contact between the specimen and the platens. 2. Ensure the correct foam grade is being used for the expected load range. A lower-density foam may exhibit non-linear behavior at lower stresses.
Specimen buckling during compression	1. Aspect ratio (height to width) of the specimen is too high.	1. Ensure the specimen aspect ratio is in accordance with the

relevant testing standard
(typically between 1:1 and 2:1
for compression testing).

Experimental Protocols

Protocol for Investigating Edge Effects in Compressive Testing

This protocol is designed to quantify the influence of specimen size on the measured compressive properties, thereby isolating the edge effect.

1. Objective: To determine the effect of specimen aspect ratio and size on the apparent compressive strength and modulus of **F1839-I** foam.

2. Materials and Equipment:

- **F1839-I** foam blocks of a single grade (e.g., Grade 20).
- Universal Testing Machine (UTM) with a suitable load cell.
- Compression platens (parallel and flat).
- Calipers or micrometer for precise dimensional measurements.
- Specimen cutting tools (e.g., band saw with a fine-toothed blade).

3. Specimen Preparation:

- Cut cubic specimens of at least three different sizes from the same foam block. For example:
- Group A: 25 mm x 25 mm x 25 mm (n=5)
- Group B: 50 mm x 50 mm x 50 mm (n=5)
- Group C: 75 mm x 75 mm x 75 mm (n=5)
- Ensure all cut surfaces are smooth, parallel, and perpendicular to the foam rise direction.
- Measure and record the dimensions of each specimen to a precision of 0.01 mm.

4. Experimental Procedure:

- Set the crosshead speed of the UTM to a constant strain rate (e.g., 10% of the specimen height per minute, as per ASTM D1621).
- Place a specimen at the center of the lower platen.

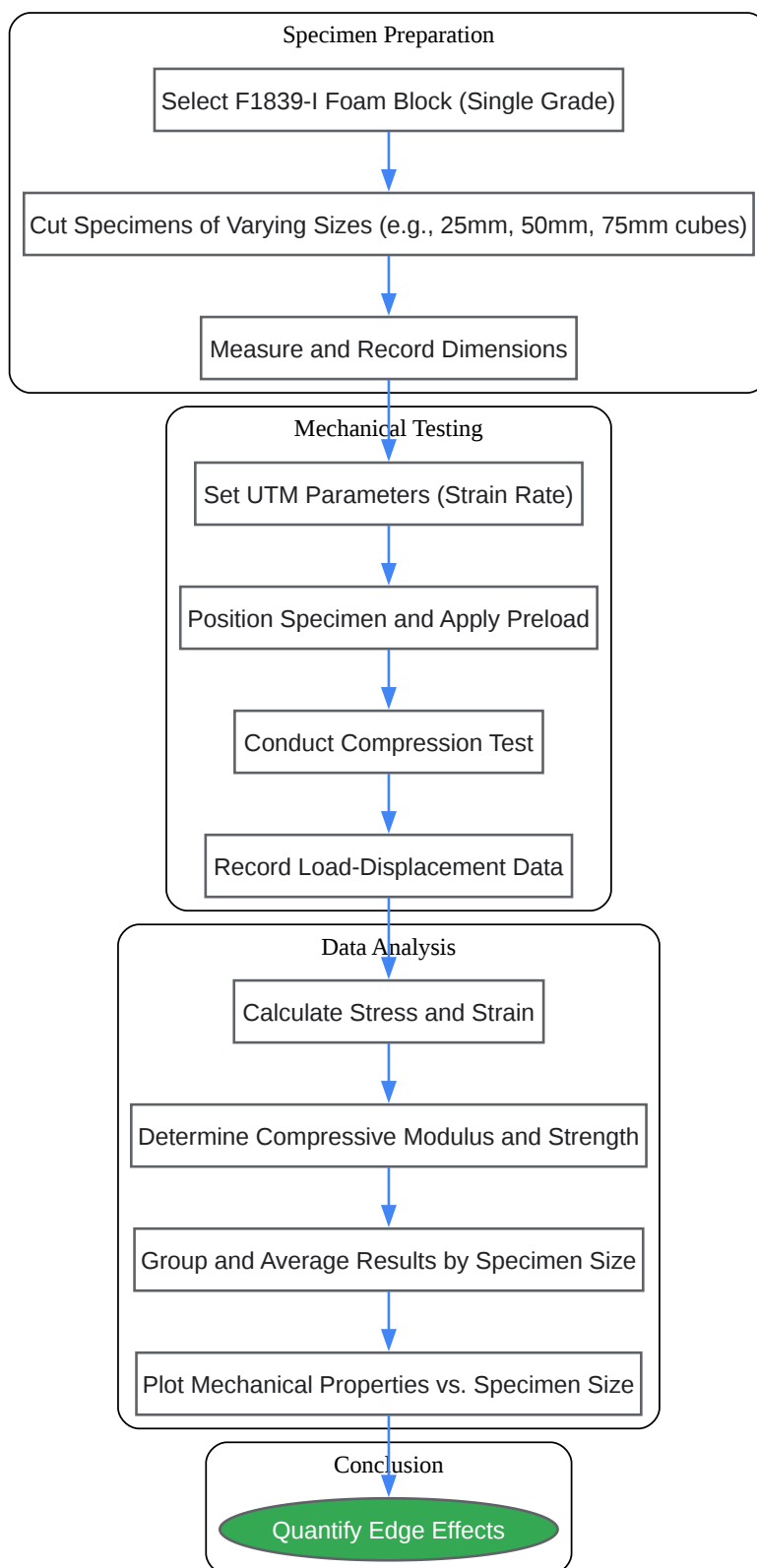
- Bring the upper platen into contact with the specimen and apply a small preload (e.g., 5 N) to ensure uniform contact.
- Initiate the compression test and record the load and displacement data until a predefined strain (e.g., 10%) is reached.
- Repeat the test for all specimens in each group.

5. Data Analysis:

- Calculate the engineering stress and strain for each specimen.
- Determine the compressive modulus from the initial linear portion of the stress-strain curve.
- Determine the compressive strength at a specific strain (e.g., 5% or 10%).
- Calculate the mean and standard deviation of the compressive modulus and strength for each specimen group.
- Plot the apparent compressive strength and modulus as a function of specimen size. A significant increase in these properties with increasing specimen size would indicate the presence of edge effects in the smaller specimens.

Visualizations

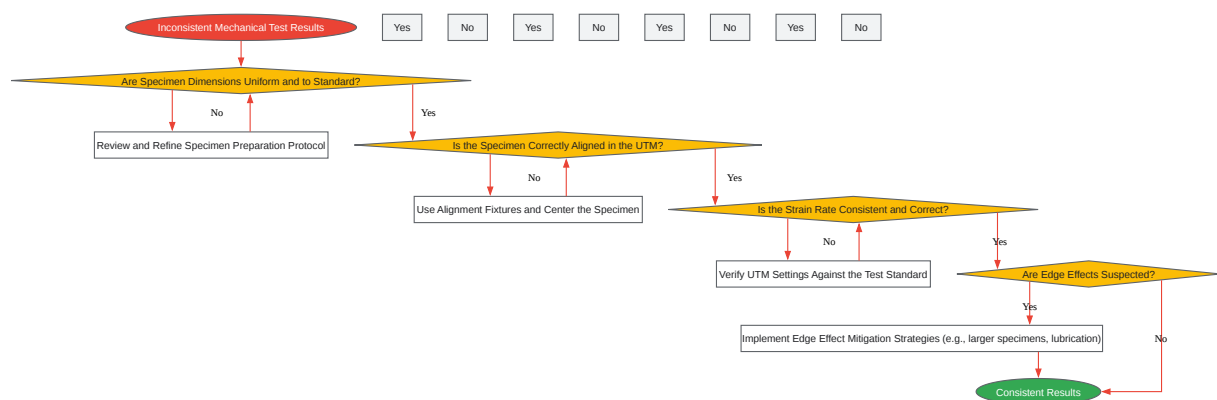
Experimental Workflow for Investigating Edge Effects



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Caption: Workflow for the experimental investigation of edge effects in **F1839-I** foam block testing.

Troubleshooting Logic for Inconsistent Results



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Caption: A logical troubleshooting guide for addressing inconsistent results in foam block testing.

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